

# Technical Support Center: Zinc-Sulfuric Acid Reaction for Hydrogen Evolution

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## Compound of Interest

Compound Name: Sulfuric acid;ZINC

Cat. No.: B152265

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the hydrogen evolution reaction from zinc and sulfuric acid.

## Frequently Asked Questions (FAQs)

Q1: What are the primary factors that influence the rate of hydrogen evolution in the reaction between zinc and sulfuric acid?

The rate of hydrogen evolution is primarily influenced by several key factors:

- **Concentration of Sulfuric Acid:** A higher concentration of sulfuric acid generally leads to a faster reaction rate because there are more reactant particles available for collision.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- **Temperature:** Increasing the temperature of the reaction mixture increases the kinetic energy of the reactant particles.[\[2\]](#)[\[5\]](#) This results in more frequent and more energetic collisions, leading to a higher rate of successful reactions.[\[2\]](#)[\[5\]](#)
- **Surface Area of Zinc:** Using zinc with a larger surface area, such as zinc powder instead of large pieces, increases the rate of reaction.[\[1\]](#)[\[3\]](#)[\[6\]](#) This is because more zinc atoms are exposed to the acid, allowing for more frequent collisions.[\[1\]](#)[\[3\]](#)

- Presence of a Catalyst: Catalysts, such as copper or copper(II) sulfate, can significantly increase the reaction rate by providing an alternative reaction pathway with a lower activation energy.[\[1\]](#)[\[7\]](#)[\[8\]](#)
- Purity of Zinc: The presence of certain metallic impurities in zinc can increase the rate of hydrogen evolution.[\[9\]](#)[\[10\]](#) These impurities can lower the hydrogen overpotential or form local galvanic cells, which accelerates the corrosion of zinc and the evolution of hydrogen.[\[9\]](#)[\[11\]](#)

Q2: How does a catalyst, such as copper, accelerate the reaction?

Copper acts as a catalyst in this reaction by creating a galvanic cell (an electrochemical cell) with the zinc.[\[12\]](#)[\[13\]](#) Zinc is a more reactive metal than copper, so when they are in contact in an electrolyte (the sulfuric acid solution), zinc becomes the anode (negative electrode) and copper becomes the cathode (positive electrode).[\[12\]](#)

Hydrogen ions ( $H^+$ ) from the sulfuric acid are reduced to hydrogen gas at the copper surface, which has a lower hydrogen overpotential than zinc.[\[12\]](#)[\[13\]](#) This process is much faster than the direct reaction between zinc and hydrogen ions at the zinc surface.[\[12\]](#) The zinc metal is oxidized, releasing electrons that travel to the copper, and dissolves as zinc sulfate.[\[14\]](#)

Adding copper(II) sulfate solution achieves the same effect. The zinc displaces copper from the solution, depositing a layer of copper metal directly onto the zinc surface, which then acts as the catalyst.[\[7\]](#)

## Troubleshooting Guide

Issue: The rate of hydrogen evolution is significantly slower than expected.

This is a common issue that can be addressed by systematically evaluating the experimental conditions.

Potential Cause 1: Low Reactant Concentration

- Troubleshooting Step: Verify the concentration of the sulfuric acid used. A lower concentration of sulfuric acid will result in a slower reaction rate due to fewer acid particles being available to react with the zinc.[\[1\]](#)[\[3\]](#)

- Recommendation: Increase the concentration of the sulfuric acid, if appropriate for the experimental design.

#### Potential Cause 2: Low Reaction Temperature

- Troubleshooting Step: Measure the temperature of the reaction mixture. Lower temperatures lead to slower reaction rates because particles have less kinetic energy.[\[2\]](#)[\[5\]](#)
- Recommendation: Gently warm the reaction vessel in a water bath to increase the temperature. Monitor the temperature to ensure it remains within the desired range for the experiment.

#### Potential Cause 3: Insufficient Zinc Surface Area

- Troubleshooting Step: Examine the physical form of the zinc. Large pieces of zinc have a smaller surface area-to-volume ratio compared to granulated zinc or zinc powder.[\[3\]](#)[\[6\]](#)
- Recommendation: Substitute the large zinc pieces with an equivalent mass of zinc powder or granules to increase the available surface for the reaction.[\[3\]](#)

#### Potential Cause 4: Absence of a Catalyst or Use of High-Purity Zinc

- Troubleshooting Step: The reaction between very pure zinc and pure sulfuric acid can be quite slow.[\[12\]](#) The presence of other metals, even in small amounts, can catalyze the reaction.
- Recommendation: Introduce a catalyst. This can be done by adding a few copper turnings that are in physical contact with the zinc or by adding a small amount of copper(II) sulfate solution to the reaction mixture.[\[7\]](#)[\[8\]](#)

## Data Presentation

The following tables summarize the expected qualitative and quantitative effects of different parameters on the rate of hydrogen evolution.

Table 1: Qualitative Effects of Various Factors on Reaction Rate

Factor	Change	Effect on Reaction Rate	Rationale
Concentration	Increasing H <sub>2</sub> SO <sub>4</sub> Concentration	Increase	More reactant particles lead to more frequent collisions.[4]
Temperature	Increasing Temperature	Increase	Particles gain kinetic energy, leading to more frequent and energetic collisions.[2] [5]
Surface Area	Using Zinc Powder instead of Strips	Increase	A larger surface area exposes more zinc atoms to the acid.[3] [6]
Catalyst	Adding Copper or CuSO <sub>4</sub>	Increase	Provides an alternative reaction pathway with lower activation energy.[1][7]

Table 2: Example Quantitative Data on the Effect of Temperature and Concentration

Experiment	H <sub>2</sub> SO <sub>4</sub> Concentration (mol/dm <sup>3</sup> )	Temperature (°C)	Relative Rate of Reaction
1	0.5	20	Slow
2	1.5	40	Fast

This table illustrates that a simultaneous increase in both concentration and temperature results in a significantly faster reaction rate.<sup>[4]</sup>

## Experimental Protocols

### Protocol 1: Measuring the Effect of a Catalyst on Hydrogen Evolution Rate

This protocol details a method to compare the rate of hydrogen evolution with and without a copper catalyst.

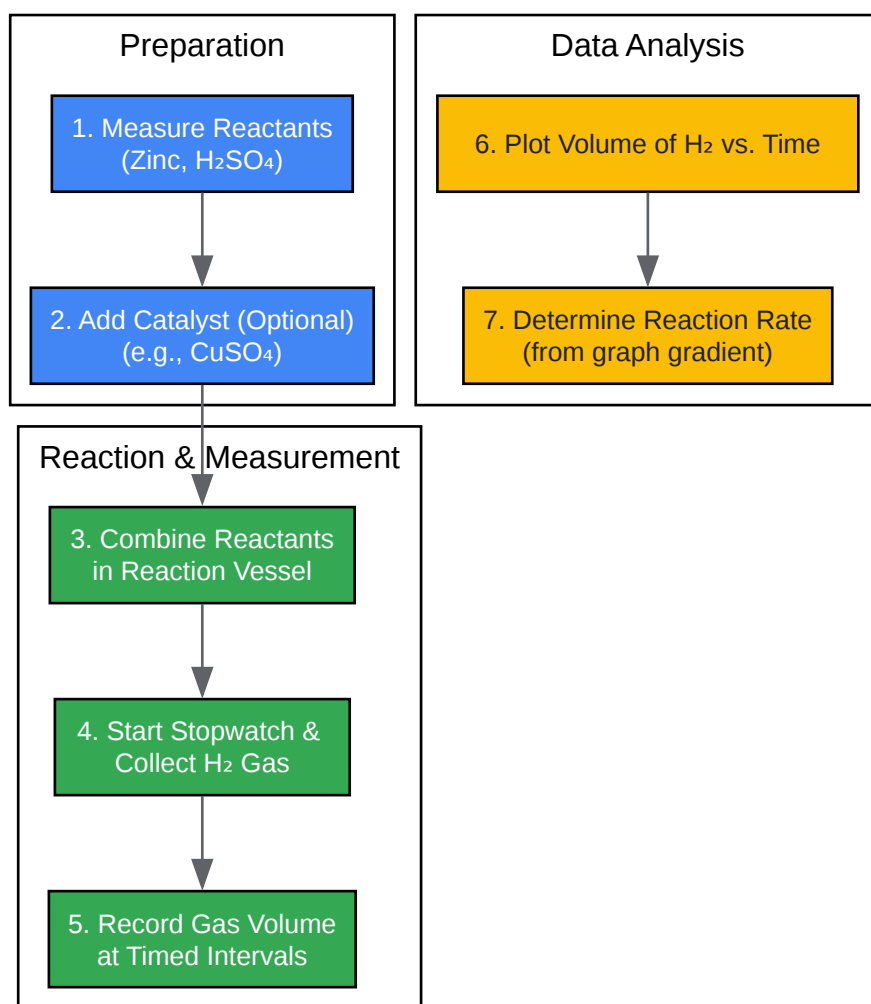
Materials:

- Granulated Zinc
- 1 M Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>)
- Copper(II) Sulfate (CuSO<sub>4</sub>) solution (0.5 M)
- Test tubes (x2) and test tube rack
- 10 mL measuring cylinder
- Gas syringe or apparatus for collecting gas over water
- Stopwatch

#### Procedure:

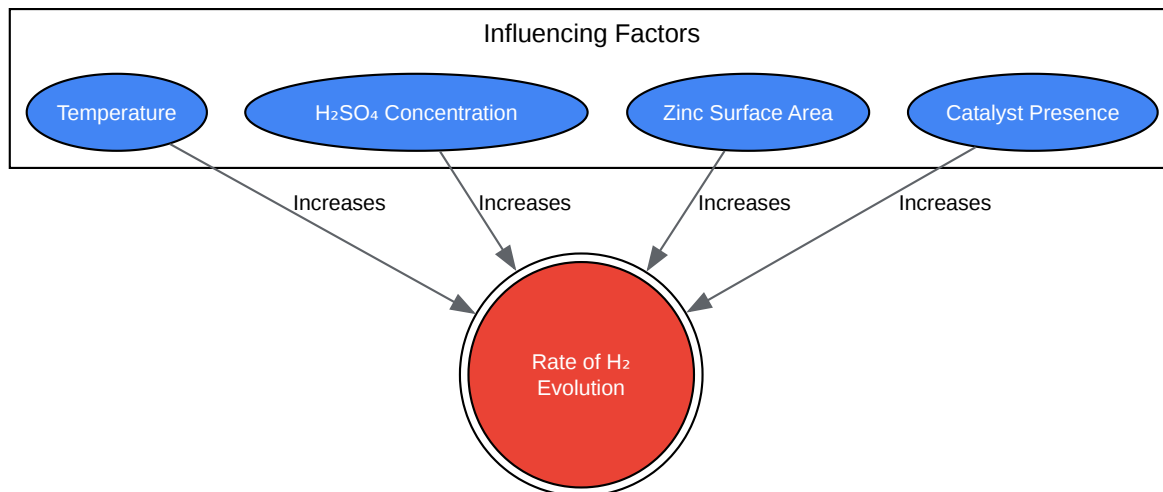
- Place an equal mass (e.g., 2 grams) of granulated zinc into two separate test tubes.
- To the first test tube (Control), add 10 mL of 1 M sulfuric acid. Immediately start the stopwatch and begin collecting the hydrogen gas produced. Record the volume of gas collected at regular time intervals (e.g., every 30 seconds) for 5 minutes.
- To the second test tube (Catalyzed), add 10 mL of 1 M sulfuric acid and then add a few drops (e.g., 1 mL) of 0.5 M copper(II) sulfate solution.<sup>[7]</sup>
- Immediately start the stopwatch and begin collecting the hydrogen gas. Record the volume of gas collected at the same time intervals as the control experiment.
- Plot a graph of the volume of hydrogen gas produced (y-axis) against time (x-axis) for both experiments. The gradient of the line is proportional to the rate of reaction. A steeper gradient indicates a faster reaction.

## Visualizations



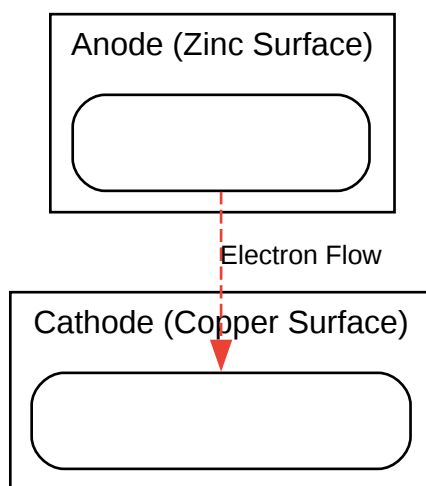
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Caption: Workflow for measuring the rate of hydrogen evolution.



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Caption: Key factors influencing the rate of hydrogen evolution.



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Caption: Catalytic mechanism showing galvanic cell formation.



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